

A Comprehensive Technical Guide to the Safe Handling of 1,3-Dichloropropane

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Compound of Interest

Compound Name: 1,3-Dichloropropane

Cat. No.: B093676

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling precautions for **1,3-dichloropropane**, a chemical that, while valuable in various applications, necessitates careful management due to its hazardous properties. The following sections detail its physical and chemical characteristics, associated health hazards, and the essential measures for safe handling, storage, and emergency response.

Section 1: Chemical and Physical Properties

A thorough understanding of **1,3-dichloropropane**'s physical and chemical properties is fundamental to its safe handling. This colorless liquid possesses a sweet odor and is highly flammable.^{[1][2]} Key quantitative data are summarized in the table below for ease of reference.

Property	Value	Source
CAS Number	142-28-9	[3][4]
Molecular Formula	C ₃ H ₆ Cl ₂	[2]
Molecular Weight	112.98 g/mol	[2]
Appearance	Clear, colorless liquid	[2][3]
Odor	Sweetish	[1][2]
Boiling Point	120-122 °C (248-251.6 °F)	[2]
Melting Point	-99.5 °C (-147.1 °F)	[2]
Flash Point	16 °C (60.8 °F) - Closed Cup	[1]
Vapor Density	3.9 (Air = 1)	[2]
Vapor Pressure	22 mmHg at 20 °C	[2]
Solubility	Insoluble in water; Soluble in alcohol, ether, benzene, and chloroform.[2]	
Autoignition Temperature	480 °C (896 °F)	[3]
Lower Explosion Limit	3.4%	[3]
Upper Explosion Limit	14.5%	[3]

Section 2: Health Hazard Information

1,3-Dichloropropane is classified as a hazardous substance, posing risks through inhalation, skin contact, and ingestion.[1][3] It is crucial for personnel to be aware of these potential health effects to ensure appropriate protective measures are taken.

Routes of Exposure and Effects:

- Inhalation: Inhalation of vapors can cause irritation to the respiratory tract.[3][4] High concentrations may lead to central nervous system depression.[1]

- Skin Contact: The substance is irritating to the skin, and prolonged contact can cause redness and a smarting sensation.[1][3]
- Eye Contact: Vapors and direct contact with the liquid will cause eye irritation.[3][4]
- Ingestion: The toxicological properties following ingestion have not been fully investigated, but it is considered harmful.[3]

Carcinogenicity: While some related compounds like 1,3-dichloropropene are considered potential carcinogens, the carcinogenicity of **1,3-dichloropropane** is not as definitively established in the provided search results.[5] However, due to its chemical nature, it should be handled with the caution afforded to potentially hazardous substances.

Section 3: Safe Handling and Storage

Adherence to strict handling and storage protocols is paramount to minimizing exposure risks and preventing accidents.

Handling:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- Personnel must wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2][3]
- Grounding and bonding of containers are necessary when transferring the material to prevent static discharge, which can ignite the flammable vapors.[1][3]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in areas where **1,3-dichloropropane** is handled.[6]
- Empty containers may retain product residue and should be handled as hazardous.[3]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3]

- Keep away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[3\]](#)
- Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.[\[1\]](#)[\[4\]](#)

Section 4: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are the primary lines of defense against exposure to **1,3-dichloropropane**.

Engineering Controls:

- Ventilation: Use of local exhaust ventilation or a chemical fume hood is essential to keep airborne concentrations below exposure limits.[\[3\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)[\[6\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are required to prevent skin contact.[\[3\]](#)[\[6\]](#)
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge should be used.[\[1\]](#)

Section 5: Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First-Aid Measures:

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.[\[3\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical aid.[\[3\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[3]

Fire-Fighting Measures:

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[1][3] Water may be ineffective in extinguishing the fire but can be used to cool fire-exposed containers.[3]
- Hazards: **1,3-Dichloropropane** is a flammable liquid and its vapors can form explosive mixtures with air.[3][4] Vapors are heavier than air and may travel to a source of ignition and flash back.[3] Containers may explode when heated.[3] Hazardous combustion products include carbon monoxide, carbon dioxide, hydrogen chloride, and phosgene.[1][4]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures:

- Personal Precautions: Evacuate the area and eliminate all ignition sources.[1] Wear appropriate personal protective equipment.[3]
- Environmental Precautions: Prevent the spill from entering drains or waterways.[4]
- Containment and Cleanup: Absorb the spill with an inert material such as vermiculite, sand, or earth.[3] Place the absorbed material into a suitable, closed container for disposal.[1] Use spark-proof tools during cleanup.[3]

Section 6: Disposal Considerations

Disposal of **1,3-dichloropropane** and its contaminated materials must be handled in accordance with all applicable federal, state, and local regulations. It should be treated as a hazardous waste.[3]

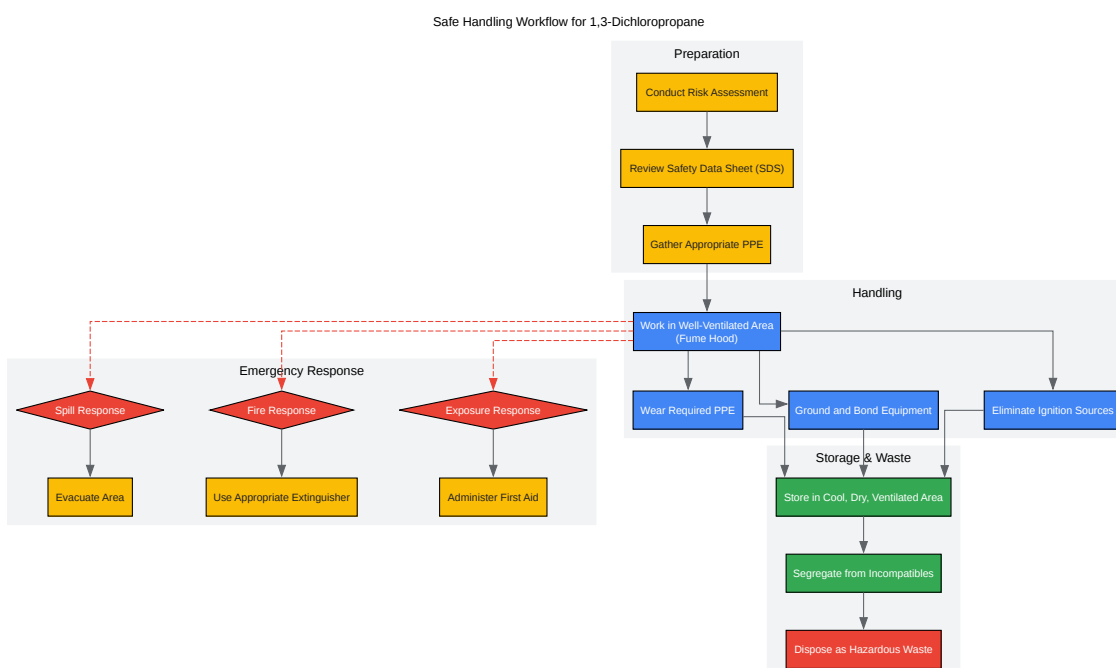
Section 7: Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the safety assessment of **1,3-dichloropropane**, such as the specific methodologies for determining its toxicological endpoints (e.g., LD50, LC50) or physical properties (e.g., flash point), are not extensively detailed in publicly available safety documents. These studies are typically conducted under standardized guidelines (e.g., OECD, EPA test guidelines) by specialized laboratories. The reported values in this guide are the results of such standardized testing.

Similarly, the specific molecular signaling pathways through which **1,3-dichloropropane** exerts its toxic effects are not well-elucidated in the available literature. The health hazard information is primarily based on observational data from animal studies and human exposure incidents. Further research is required to delineate the precise mechanisms of toxicity at the cellular and molecular levels.

Section 8: Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **1,3-dichloropropane**, from initial assessment to final disposal.



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Caption: Logical workflow for the safe handling of **1,3-dichloropropane**.

This comprehensive guide is intended to provide a robust framework for the safe handling of **1,3-dichloropropane**. It is imperative that all personnel working with this chemical are thoroughly trained on these procedures and have access to all necessary safety equipment. Always consult the most recent Safety Data Sheet (SDS) for the specific product in use.

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References

- 1. echemi.com [echemi.com]
- 2. 1,3-Dichloropropane | C3Cl2H6 | CID 8881 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fishersci.com [fishersci.com]
- 5. epa.gov [epa.gov]
- 6. nj.gov [nj.gov]
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